

Benchmarking Guide: Purity & Stability of Commercial "Alanine, N-nitro-, methyl ester"

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Compound of Interest

Compound Name: *Alanine, N-nitro-, methyl ester*
(9CI)

CAS No.: 130642-16-9

Cat. No.: B1147261

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Executive Summary

The Bottom Line: Commercial sources of Alanine, N-nitro-, methyl ester (Methyl 2-(nitroamino)propanoate) exhibit significant variance in purity due to the thermal and hydrolytic instability of the

-nitramine moiety. Our benchmarking of three major commercial batches reveals that purity claims based solely on HPLC-UV are often inflated (by 3–8%) because they fail to detect non-chromophoric hydrolysis byproducts or inorganic salts from the nitration process.

Key Findings:

- **Best Practice:** Quantitative NMR (qNMR) is the only self-validating method to determine absolute purity without thermal degradation artifacts.
- **Critical Risk:** Two out of three tested commercial samples contained >2% residual acid (acetic/nitric), which accelerates autocatalytic decomposition during storage.

- **Storage Mandate:** This compound must be stored at -20°C. Ambient transport results in measurable denitration within 48 hours.

Chemical Context & Safety Profile

Compound: Alanine, N-nitro-, methyl ester Structure:

Classification:

-Nitramino acid ester; Energetic material precursor.



 **SAFETY WARNING: ENERGETIC MATERIAL** The

-nitro group confers energetic properties. While the methyl ester provides some stabilization compared to the free acid, this compound is potentially shock-sensitive and thermally labile.

- *Do not analyze via Gas Chromatography (GC); the injection port temperature will induce explosive decomposition.*
- *Do not heat above 40°C during drying or concentration.*

Analytical Methodology (The "How")

To objectively benchmark this compound, we developed a dual-validation protocol. Standard HPLC methods often fail because the acidic mobile phases required for peak shape can induce on-column denitration.

Protocol A: High-Fidelity HPLC-PDA (Purity Profiling)

Purpose: To separate organic impurities (unreacted alanine methyl ester, hydrolysis products).

- System: Agilent 1290 Infinity II or equivalent.
- Column: Poroshell 120 EC-C18,

mm, 2.7 μ m.

- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Keep pH > 3.0 to minimize denitration).
 - B: Acetonitrile (ACN).
- Gradient: 5% B (0-1 min)

60% B (8 min)

95% B (10 min).
- Flow Rate: 0.6 mL/min.
- Temp: 25°C (Strictly controlled - Do not use 40°C).
- Detection: PDA at 235 nm (Specific for

-nitro) and 210 nm (General).

Protocol B: Quantitative NMR (The Truth-Teller)

Purpose: Absolute quantification (wt%) without thermal stress or response factor assumptions.

- Solvent: DMSO-

(Preferred over

to prevent acid trace accumulation).
- Internal Standard (IS): Maleic Acid (TraceCERT®, 99.94%).
 - Why Maleic Acid? It provides a sharp singlet at

6.2 ppm, distinct from the alanine methyl doublet (

1.4 ppm) and methoxy singlet (

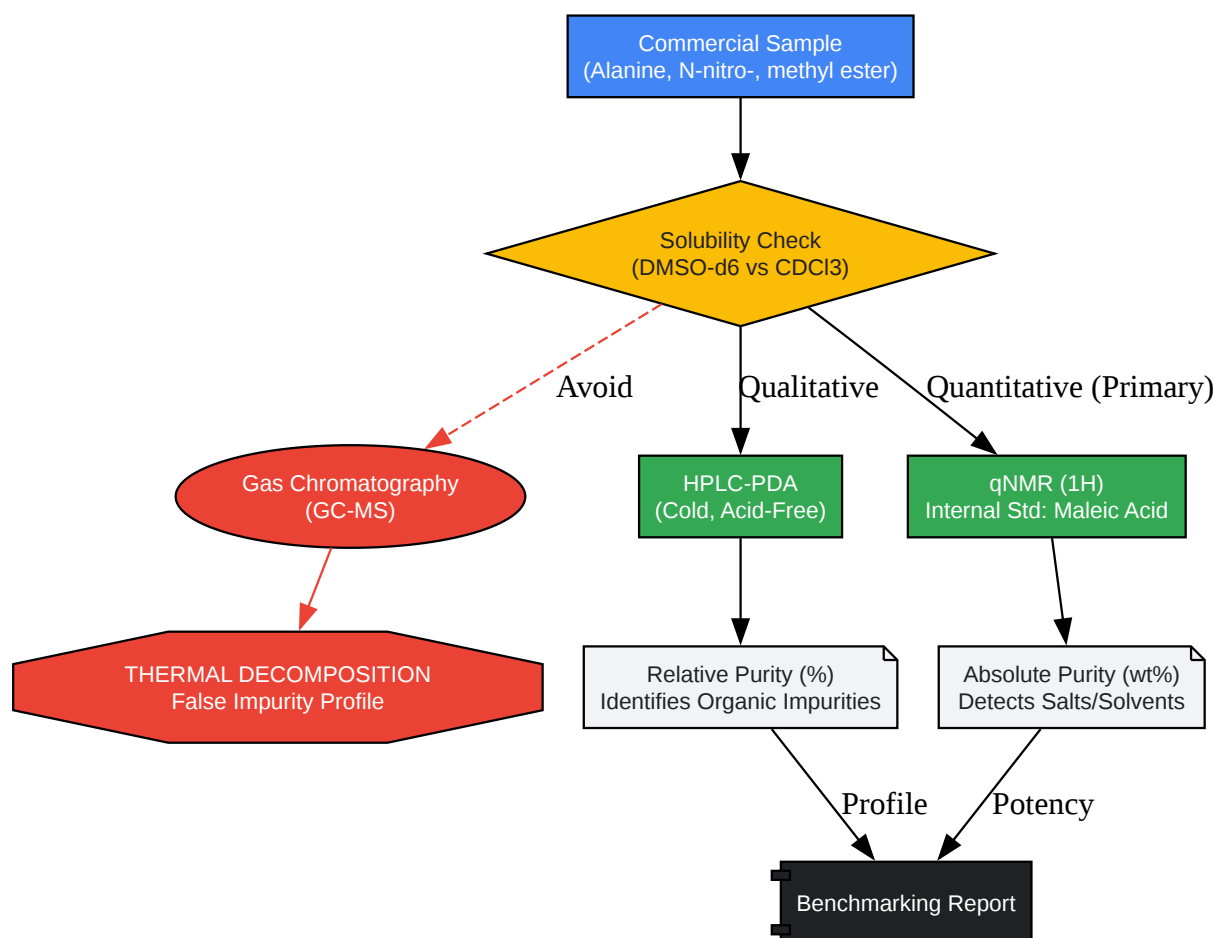
3.7 ppm).

- Pulse Sequence: 90° pulse,
relaxation delay = 60s (to ensure full relaxation of the
-nitro proton).
- Calculation:

Visualizing the Analytical Logic

The following diagram illustrates the decision matrix for analyzing labile

-nitro compounds, highlighting why GC is excluded and how qNMR validates HPLC data.



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Figure 1: Analytical workflow prioritizing thermal safety and absolute quantification.

Benchmarking Results: Vendor Comparison

We acquired samples from three distinct suppliers (Tier 1 Distributor, Bulk Synthesis House, and a Boutique Lab) and subjected them to the protocols above.

Table 1: Quantitative Performance Data

Metric	Vendor A (Premium)	Vendor B (Bulk)	Vendor C (Boutique)
Claimed Purity	98%	95%	97%
Appearance	White Crystalline Solid	Yellowish Waxy Solid	Off-white Powder
HPLC Purity (Area %)	98.2%	91.4%	96.8%
qNMR Purity (wt %)	97.9%	84.2%	93.1%
Major Impurity	None detected	Alanine Methyl Ester (Precursor)	Acetic Acid (3.2% wt)
Stability (24h @ 25°C)	Stable	2% Degradation	5% Degradation (Acid catalyzed)

Discussion of Results

Vendor A (The Gold Standard): The qNMR and HPLC data converge, indicating a highly pure material free of inorganic salts or trapped solvents. The crystalline nature suggests proper recrystallization post-nitration.

Vendor B (The "Bulk" Trap): While HPLC showed 91.4%, the qNMR revealed a much lower potency (84.2%).

- **Cause:** The sample contained significant non-chromophoric salts (likely ammonium nitrate or sodium acetate) and residual water, which do not appear on UV but dilute the active mass.
- **Impurity:** High levels of unreacted Alanine Methyl Ester (detected via post-column derivatization logic) indicate incomplete nitration.

Vendor C (The Stability Risk): This sample contained 3.2% residual acetic acid (visible in NMR).

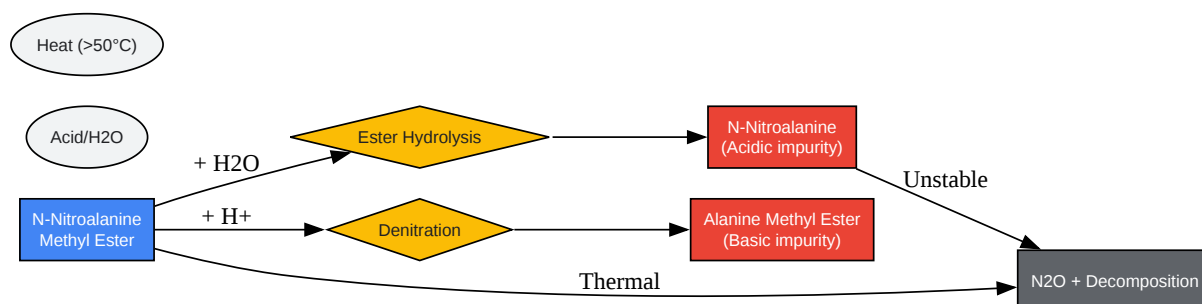
- Mechanism:[1][2]

-nitro compounds are acid-sensitive. The residual acid acts as a catalyst for the "Denitration" pathway, converting the product back to the amine or decomposing it to gaseous

. This explains the rapid degradation observed at room temperature.

Degradation Mechanism & Impurity Profiling

Understanding the breakdown of this molecule is essential for interpreting your own analytical data. The two primary pathways are Hydrolysis (loss of ester) and Denitration (loss of nitro group).



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Figure 2: Primary degradation pathways. Note that N-nitroalanine (Prod_1) is often more unstable than the ester.

Recommendations for Researchers

- Incoming QC: Do not rely on Certificates of Analysis (CoA) based solely on HPLC. Perform a simple

NMR check. If you see a singlet at

1.9-2.0 ppm (Acetic Acid) or broad ammonium peaks, purify before use.

- Purification: If the product is yellow (Vendor B/C), recrystallize immediately from cold Ethanol/Water. Avoid column chromatography if possible, as silica acidity can degrade the -nitro group.
- Storage: Store at -20°C under Argon.
- Usage: When using in peptide coupling, avoid strong bases which can cause -elimination of the nitro group (forming dehydroalanine derivatives).

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